

SB-568849 solubility and stock solution preparation in DMSO

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	SB-568849	
Cat. No.:	B1680837	Get Quote

Application Notes and Protocols for SB-568849

For Researchers, Scientists, and Drug Development Professionals

Introduction

SB-568849 is a potent and selective antagonist of the C-X-C chemokine receptor 2 (CXCR2). CXCR2 and its activating ligands, such as CXCL8 (IL-8), are key mediators in the recruitment and activation of neutrophils and other leukocytes to sites of inflammation. Dysregulated CXCR2 signaling is implicated in the pathophysiology of various inflammatory diseases, including chronic obstructive pulmonary disease (COPD), asthma, and cystic fibrosis. By blocking the interaction of CXCL8 and other ELR+ chemokines with CXCR2, SB-568849 effectively inhibits downstream signaling pathways, leading to a reduction in neutrophil chemotaxis and activation. These application notes provide detailed protocols for the preparation of SB-568849 stock solutions in DMSO and its application in a neutrophil chemotaxis assay.

Physicochemical Properties and Solubility

A summary of the physical and chemical properties of Dimethyl Sulfoxide (DMSO), the recommended solvent for preparing stock solutions of **SB-568849**, is provided below. While specific quantitative solubility data for **SB-568849** in DMSO is not readily available in the public domain, similar small molecule CXCR2 antagonists have shown good solubility in DMSO. For instance, VU0238429, another CXCR2 antagonist, exhibits a solubility of ≥20 mg/mL in



DMSO[1]. It is strongly recommended to consult the manufacturer's product datasheet for the most accurate solubility information for **SB-568849**.

Table 1: Physicochemical Properties of DMSO

Property	Value
Chemical Formula	(CH₃)₂SO
Molar Mass	78.13 g/mol [2]
Appearance	Colorless liquid[2]
Density	1.1004 g/cm ³ [2]
Melting Point	19 °C (66 °F)[2]
Boiling Point	189 °C (372 °F)
Solubility in Water	Miscible

Preparation of SB-568849 Stock Solution in DMSO

This protocol outlines the steps for preparing a stock solution of **SB-568849** in DMSO. Adherence to these guidelines is crucial for ensuring the stability and activity of the compound.

Materials:

- SB-568849 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile filter tips

Protocol:



• Pre-dissolution Preparation:

- Bring the vial of SB-568849 powder and the DMSO to room temperature.
- Weigh the desired amount of SB-568849 powder using a calibrated analytical balance in a chemical fume hood.

Dissolution:

- Add the appropriate volume of sterile DMSO to the SB-568849 powder to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.

Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile,
 amber or foil-wrapped microcentrifuge tubes to protect from light.
- Store the aliquots at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Table 2: Example Stock Solution Preparation

Desired Stock Concentration	Molecular Weight of SB-568849 (if known)	Mass of SB-568849	Volume of DMSO
10 mM	User to input	User to calculate	User to calculate
20 mM	User to input	User to calculate	User to calculate

Note: The final concentration of DMSO in cell-based assays should be kept low (typically ≤0.5%) to avoid solvent-induced toxicity. Prepare intermediate dilutions of the stock solution in sterile aqueous buffers or cell culture medium immediately before use.



Experimental Protocol: Neutrophil Chemotaxis Assay

This protocol describes an in vitro neutrophil chemotaxis assay to evaluate the inhibitory effect of **SB-568849** on neutrophil migration towards a chemoattractant, such as CXCL8 (IL-8).

Materials:

- Isolated human neutrophils
- SB-568849 DMSO stock solution
- Recombinant human CXCL8 (IL-8)
- Chemotaxis chamber (e.g., Boyden chamber with 5.0 μm pore size inserts)
- Cell culture medium (e.g., RPMI 1640 with 0.5% BSA)
- Cell viability assay reagent (e.g., CellTiter-Glo®)
- Plate reader capable of luminescence detection

Protocol:

- Neutrophil Isolation:
 - Isolate human neutrophils from fresh whole blood using a standard method such as Ficoll-Paque density gradient centrifugation followed by dextran sedimentation.
 - Resuspend the isolated neutrophils in serum-free cell culture medium.
- Assay Setup:
 - Prepare serial dilutions of SB-568849 from the DMSO stock solution in the cell culture medium. Ensure the final DMSO concentration is consistent across all conditions and does not exceed 0.5%.

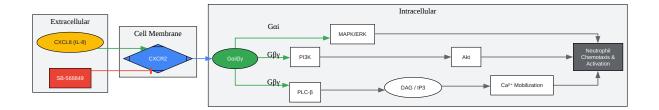


- In the lower wells of the chemotaxis chamber, add the cell culture medium containing the chemoattractant (e.g., 10 nM CXCL8) with or without different concentrations of SB-568849. Include a negative control (medium only) and a vehicle control (medium with DMSO).
- Place the permeable inserts into the wells.
- Add the isolated neutrophils to the upper chamber of each insert.
- Incubation:
 - Incubate the chemotaxis chamber at 37°C in a humidified incubator with 5% CO₂ for 1-2 hours to allow for neutrophil migration.
- Quantification of Migration:
 - After incubation, carefully remove the inserts.
 - Quantify the number of neutrophils that have migrated to the lower chamber using a suitable method, such as a luminescent cell viability assay that measures ATP content.
 - Measure the luminescence using a plate reader.
- Data Analysis:
 - Calculate the percentage of neutrophil migration for each condition relative to the positive control (chemoattractant only).
 - Plot the percentage of migration against the concentration of SB-568849 to determine the IC₅₀ value.

Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the CXCR2 signaling pathway and the experimental workflow for the neutrophil chemotaxis assay.

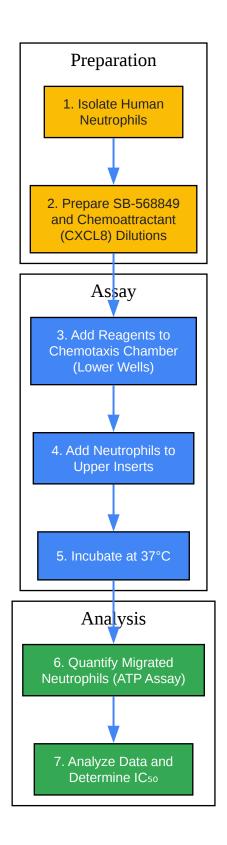




Click to download full resolution via product page

Caption: CXCR2 Signaling Pathway and Inhibition by SB-568849.





Click to download full resolution via product page

Caption: Experimental Workflow for Neutrophil Chemotaxis Assay.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. VU0238429 solubility: ≥20 mg/mL in DMSO | 1160247-92-6 [sigmaaldrich.com]
- 2. Dimethyl sulfoxide Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [SB-568849 solubility and stock solution preparation in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680837#sb-568849-solubility-and-stock-solution-preparation-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com